

Application Notes and Protocols: PI3K δ Inhibitor 1

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Compound of Interest

Compound Name: PI3Kdelta inhibitor 1

Cat. No.: B12424838

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Disambiguation of "PI3K δ Inhibitor 1"

It is important for researchers to be aware that the designation "**PI3Kdelta inhibitor 1**" does not refer to a single, universally defined chemical entity. Instead, this term has been used in scientific literature and by commercial suppliers to describe several distinct potent and selective inhibitors of the delta isoform of phosphoinositide 3-kinase (PI3K δ). This document provides information on several of these compounds, and researchers are advised to verify the specific compound and its corresponding CAS number for their studies.

Data Presentation: Solubility of PI3K δ Inhibitors

The following table summarizes the available solubility data for various compounds referred to as "PI3K δ Inhibitor 1" or similar. It is critical to note that solubility can be affected by factors such as the purity of the compound, the solvent used, temperature, and the presence of moisture.

Compound Name/Identifier	CAS Number	Molecular Weight	Solubility	Source
PI3Kdelta inhibitor 1 (Compound 5d)	1332075-63-4	504.6 g/mol	Soluble in DMSO.	[1][2]
Selective PI3Kδ Inhibitor 1 (compound 7n)	Not specified	Not specified	DMSO: 43 mg/mL (100.12 mM); 86 mg/mL (200.25 mM). Insoluble in water and ethanol.	[3]
PI3Kδ-IN-1 (compound 52)	Not specified	Not specified	Soluble in DMSO.	[4]
PI3K/AKT-IN-1	3033069-84-7	465.53 g/mol	DMSO: 93 mg/mL (199.77 mM). Insoluble in water.	[5]

Note: The solubility of some compounds may be reduced in DMSO that has absorbed moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[3][6]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution for In Vitro Use

This protocol describes the preparation of a concentrated stock solution of a PI3Kδ inhibitor in dimethyl sulfoxide (DMSO), a common solvent for in vitro experiments.[6]

Materials:

- PI3Kδ inhibitor powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes

Procedure:

- Pre-handling: Before opening, gently tap the vial containing the inhibitor powder to ensure that all the powder is at the bottom.[\[6\]](#)
- Weighing: Accurately weigh the desired amount of the PI3K δ inhibitor powder using a calibrated analytical balance.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the inhibitor powder to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Mixing: Vortex the solution thoroughly until the inhibitor is completely dissolved. Gentle warming (not exceeding 50°C) or sonication may be used to aid dissolution if necessary.[\[6\]](#)
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[4\]](#)[\[6\]](#)
- Storage: Store the aliquoted stock solutions at -20°C or -80°C for long-term storage.[\[4\]](#)[\[6\]](#)
When stored at -80°C, the solution can be stable for up to 6 months, and at -20°C for up to 1 month.[\[4\]](#)

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

This protocol outlines the dilution of the concentrated DMSO stock solution into a cell culture medium for use in cellular assays.

Materials:

- Concentrated stock solution of PI3K δ inhibitor in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Pipettes

Procedure:

- Thawing: Thaw a single aliquot of the concentrated stock solution at room temperature.
- Dilution: Serially dilute the stock solution in the cell culture medium to the final desired working concentration. It is recommended to perform initial dilutions in DMSO before the final dilution into the aqueous medium to prevent precipitation.
- DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$ to $< 0.5\%$) to avoid solvent-induced cytotoxicity.[6]
- Control: Prepare a vehicle control containing the same final concentration of DMSO in the cell culture medium to account for any effects of the solvent on the cells.[6]
- Use: Use the freshly prepared working solution immediately for your experiment.

Protocol 3: Preparation of a Formulation for In Vivo Studies

This protocol provides a general guideline for preparing a formulation of a PI3K δ inhibitor for oral administration in animal models. The choice of vehicle can significantly impact the bioavailability of the compound.

Materials:

- PI3K δ inhibitor powder
- Dimethyl Sulfoxide (DMSO)

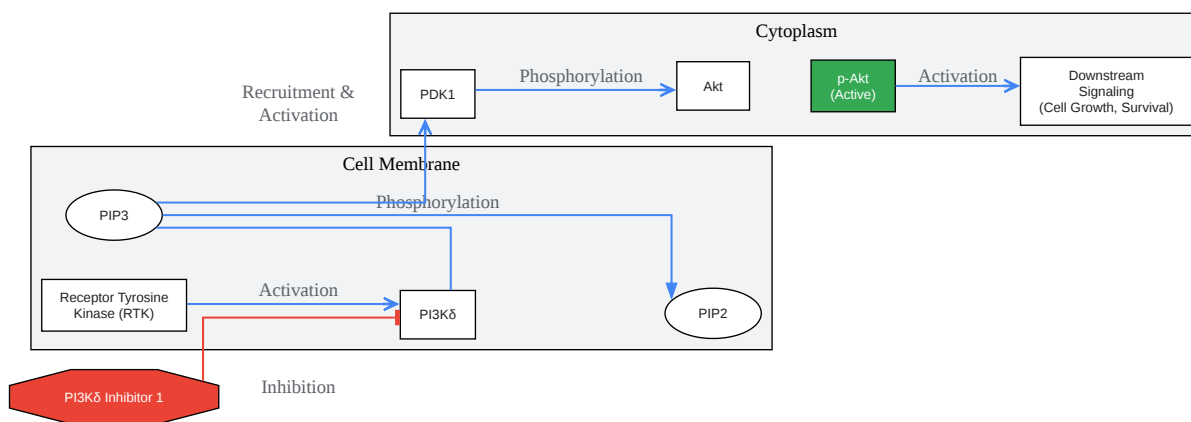
- Corn oil (or other suitable vehicle such as PEG300, Tween-80, or saline with SBE- β -CD)[4]
[5]
- Sterile tubes
- Vortex mixer or sonicator

Procedure:

- **Stock Preparation:** Prepare a concentrated stock solution of the PI3K δ inhibitor in DMSO as described in Protocol 1.
- **Formulation:** For a formulation in corn oil, add the required volume of the DMSO stock solution to the corn oil to achieve the desired final dosing concentration. For example, to prepare a 1 mL working solution, 100 μ L of a 20.8 mg/mL DMSO stock solution can be added to 900 μ L of corn oil.[4]
- **Mixing:** Mix the formulation thoroughly by vortexing or sonication to ensure a uniform suspension or solution.
- **Administration:** The formulation should be used immediately after preparation for administration to the animals (e.g., by oral gavage).
- **Vehicle Control:** A vehicle control group should be included in the study, receiving the same formulation without the PI3K δ inhibitor.

Mandatory Visualizations

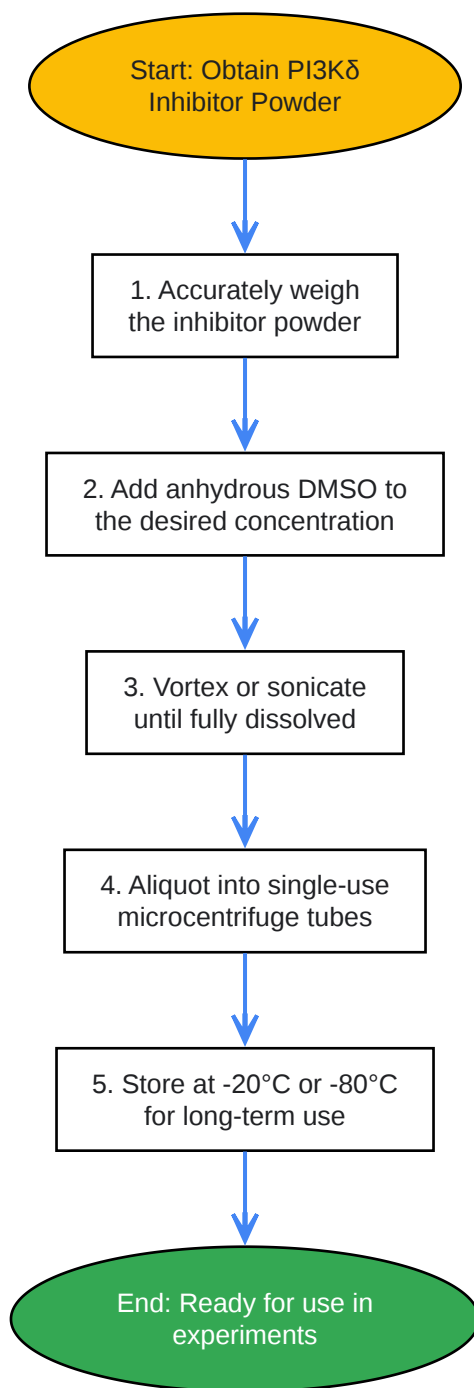
PI3K δ Signaling Pathway



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Caption: PI3Kδ signaling pathway and the point of inhibition.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a PI3Kδ inhibitor stock solution.

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